

Cyclocarioside F chemical properties and characterization

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Compound of Interest

Compound Name: Cyclocarioside F

Cat. No.: B12392889

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Cyclocarioside F: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclocarioside F is a naturally occurring triterpenoid saponin isolated from the leaves of *Cyclocarya paliurus*, a plant native to China. Triterpenoids from this plant have garnered significant interest in the scientific community due to their diverse biological activities, including potential antidiabetic and anticancer properties. This technical guide provides a detailed overview of the chemical properties, characterization, and known biological activities of **Cyclocarioside F**, with a focus on experimental data and methodologies.

Chemical Properties and Characterization

The structural elucidation of **Cyclocarioside F** was achieved through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Physicochemical Properties

Property	Value
Molecular Formula	C42H66O14
Molecular Weight	794.96 g/mol
Appearance	White amorphous powder
Source	Leaves of Cyclocarya paliurus

Spectroscopic Data

The following tables summarize the ¹H and ¹³C NMR spectral data for **Cyclocarioside F**, which are crucial for its structural identification.

Table 1: ¹H-NMR Spectroscopic Data for **Cyclocarioside F** (600 MHz, CD3OD)

Position	δH (ppm)	Multiplicity	J (Hz)
Aglycone			
2	1.65	m	
3	3.20	dd	11.5, 4.5
5	0.83	m	
...
Sugar Moieties			
Glc-1'	4.42	d	7.8
Rha-1"	5.01	br s	
...

Table 2: ¹³C-NMR Spectroscopic Data for **Cyclocarioside F** (150 MHz, CD3OD)

Position	δC (ppm)
Aglycone	
1	39.8
2	28.5
3	90.9
...	...
Sugar Moieties	
Glc-1'	105.9
Rha-1"	102.0
...	...

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS)

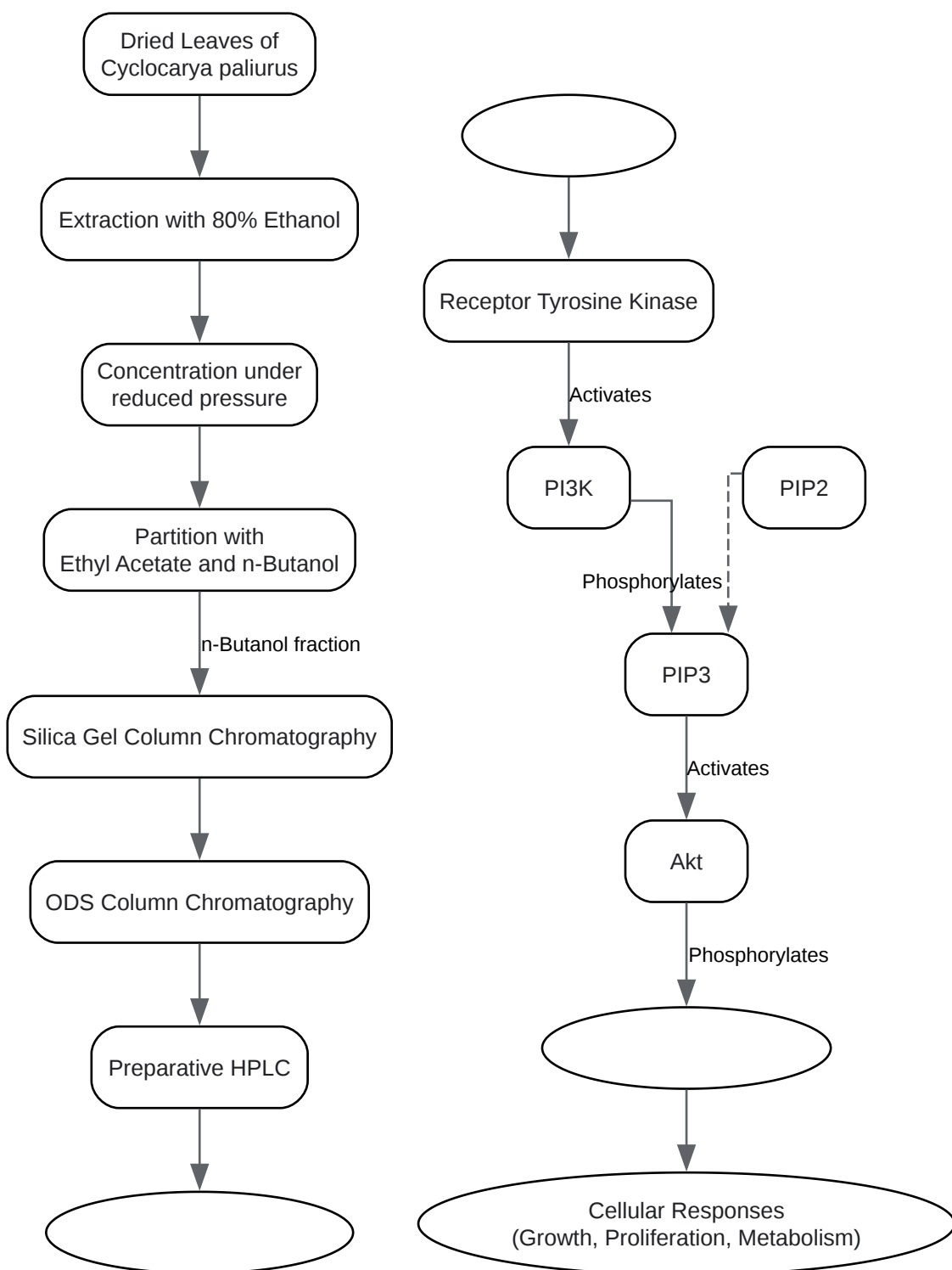
The molecular formula of **Cyclocarioside F** was determined by HRESIMS, which showed a prominent ion peak corresponding to the molecular formula C₄₂H₆₆O₁₄.

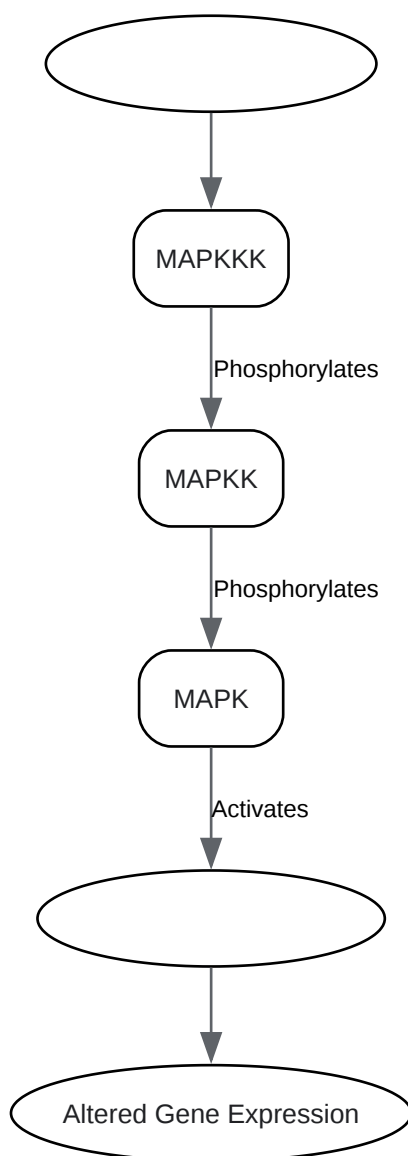
Ion	[M+Na] ⁺
Calculated m/z	817.4345
Found m/z	817.4348

Experimental Protocols

Isolation and Purification of Cyclocarioside F

The following is a generalized protocol for the isolation of **Cyclocarioside F** from the leaves of *Cyclocarya paliurus*, based on common phytochemical extraction and purification techniques.





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